

# Technical Guide: N-tert-Amylpicolinamide (CAS 1090645-34-3)

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: *N*-(2-methylbutan-2-yl)pyridine-2-carboxamide

Cat. No.: B7499785

[Get Quote](#)

## Executive Summary

N-tert-amylpicolinamide (CAS 1090645-34-3) is a specialized bidentate directing group (DG) ligand used primarily in transition-metal-catalyzed C–H functionalization. Structurally composed of a pyridine ring linked to a sterically bulky tert-amyl (1,1-dimethylpropyl) amide, this compound serves as a crucial auxiliary in organic synthesis. It enables the regioselective activation of C(sp<sup>3</sup>)–H and C(sp<sup>2</sup>)–H bonds by coordinating with metal centers (Pd, Ni, Co) to form stable metallacycles. Its specific steric profile—slightly larger than the common tert-butyl variant—offers unique advantages in controlling site selectivity and preventing over-functionalization in complex scaffolds.

## Part 1: Chemical Identity & Synonyms[1][2][3][4]

Accurate identification is critical in global supply chains and database retrieval. The following table consolidates all valid identifiers for CAS 1090645-34-3.

| Identifier Type   | Value / Name                                     |
|-------------------|--------------------------------------------------|
| Primary CAS RN    | 1090645-34-3                                     |
| IUPAC Name        | N-(2-methylbutan-2-yl)pyridine-2-carboxamide     |
| Common Name       | N-tert-Amylpicolinamide                          |
| Synonym 1         | N-(1,1-Dimethylpropyl)picolinamide               |
| Synonym 2         | N-(tert-Pentyl)picolinamide                      |
| Synonym 3         | 2-Pyridinecarboxamide, N-(1,1-dimethylpropyl)-   |
| Molecular Formula | C <sub>11</sub> H <sub>16</sub> N <sub>2</sub> O |
| Molecular Weight  | 192.26 g/mol                                     |
| SMILES            | <chem>CCC(C)(C)NC(=O)C1=CC=CC=N1</chem>          |

## Part 2: Structural Analysis & Mechanistic Function

### The "Picolinamide Effect" in C–H Activation

N-tert-amylpicolinamide belongs to the class of bidentate directing groups. Unlike monodentate groups (e.g., simple amides) that coordinate weakly, the picolinamide motif coordinates to transition metals (typically Pd(II), Ni(II), or Co(II)) through two nitrogen atoms:

- The Pyridine Nitrogen (   
 ).
- The Amide Nitrogen (   
 ) (after deprotonation).

This

-bidentate coordination creates a rigid 5-membered chelate ring with the metal, bringing the catalyst into close proximity with a specific C–H bond (the "proximal" bond).

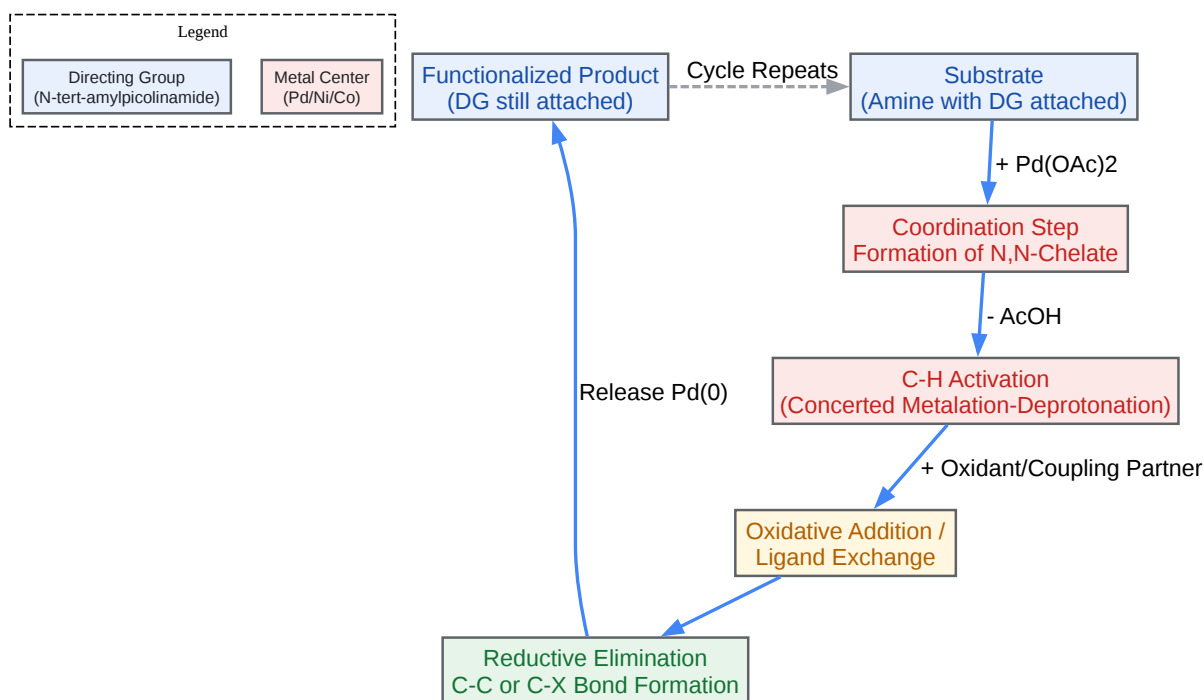
### Steric Tuning: tert-Amyl vs. tert-Butyl

While N-tert-butylpicolinamide is more common, the N-tert-amyl variant provides subtle but critical modulation:

- **Lipophilicity:** The extra methylene group increases solubility in non-polar organic solvents (e.g., toluene, hexane) often used in high-temperature C–H activation protocols.
- **Steric Bulk:** The tert-amyl group exerts greater steric pressure than a tert-butyl group. This is utilized to:
  - **Prevent Bis-functionalization:** In substrates with two identical C–H bonds, the bulky DG can sterically hinder the catalyst from activating the second site after the first functionalization, ensuring mono-selectivity.
  - **Alter Regioselectivity:** The bulk can force the metallacycle into a specific conformation, favoring activation of less hindered C–H bonds.

## Mechanistic Pathway Diagram

The following diagram illustrates the catalytic cycle where N-tert-amylpicolinamide directs the Palladium-catalyzed acetoxylation of a C(sp<sup>3</sup>)–H bond.



[Click to download full resolution via product page](#)

Figure 1: Catalytic cycle demonstrating the bidentate coordination of the N-tert-amylpicolinamide directing group (DG) facilitating proximal C–H activation.

## Part 3: Synthesis & Manufacturing Protocols

### Protocol A: Acid Chloride Route (High Yield)

This is the preferred method for gram-scale synthesis due to its operational simplicity and high conversion rates.

Reagents:

- Picolinic acid (1.0 equiv)
- Thionyl chloride (  
) (1.5 equiv)
- tert-Amylamine (2-methylbutan-2-amine) (1.1 equiv)
- Triethylamine (  
) (2.0 equiv)
- Dichloromethane (DCM) (Solvent)

#### Step-by-Step Procedure:

- Activation: In a flame-dried round-bottom flask, dissolve picolinic acid (10 mmol) in anhydrous DCM (50 mL).
- Chlorination: Add thionyl chloride (15 mmol) dropwise at 0°C. Add a catalytic amount of DMF (1-2 drops).
- Reflux: Warm to room temperature and then reflux for 2 hours until gas evolution ceases. Concentrate in vacuo to obtain crude picolinoyl chloride.
- Coupling: Re-dissolve the acid chloride in DCM (30 mL). Cool to 0°C.
- Addition: Slowly add a solution of tert-amylamine (11 mmol) and triethylamine (20 mmol) in DCM (20 mL).
- Reaction: Stir at room temperature for 4–6 hours. Monitor by TLC (EtOAc/Hexane 1:4).
- Workup: Quench with water. Wash the organic layer with saturated  
, then brine. Dry over  
.
- Purification: Concentrate and purify via silica gel flash chromatography (Gradient: 10%

30% EtOAc in Hexanes).

## Protocol B: Coupling Agent Route (Mild Conditions)

Suitable for parallel synthesis or when avoiding acid chlorides.

Reagents:

- Picolinic acid (1.0 equiv)
- tert-Amylamine (1.1 equiv)
- HATU or EDC·HCl (1.2 equiv)
- DIPEA (2.5 equiv)
- DMF or DCM (Solvent)

Procedure:

- Dissolve picolinic acid and DIPEA in DMF.
- Add HATU at 0°C and stir for 15 minutes to activate the acid.
- Add tert-amylamine and stir at room temperature for 12 hours.
- Dilute with EtOAc, wash extensively with water/LiCl solution to remove DMF.
- Purify as above.

## Part 4: Applications in Drug Discovery[7] Directing Group Installation & Removal

In drug development, the DG is often a "traceless" tool—installed to functionalize a specific bond and then removed.

- Installation: Via the amide coupling protocols described above.
- Functionalization: Pd-catalyzed arylation, olefination, or alkylation of

-C(sp<sup>3</sup>)-H bonds.

- Removal: The picolinamide group is robust but can be cleaved to reveal the free amine or converted to other functionalities.

- Cleavage Protocol: Treatment with

(hydrolysis) or specialized conditions like

reduction if the amide bond needs to be broken reductively.

## Late-Stage Functionalization (LSF)

N-tert-amylpicolinamide is particularly valuable in LSF of pharmaceutical intermediates. By installing this group on a complex amine scaffold, researchers can selectively functionalize a specific C-H bond that is otherwise unreactive, introducing metabolic blocking groups (e.g., Fluorine, Methyl) or expanding the carbon skeleton.

## Part 5: Safety & Handling

- Hazard Classification: Irritant (Skin/Eye).
- Handling: Wear nitrile gloves and safety glasses. Handle in a fume hood, especially during the acid chloride synthesis step to avoid inhalation of vapors.
- Storage: Store in a cool, dry place. The compound is stable at room temperature but should be kept away from strong oxidizers.

## References

- Daugulis, O., et al. "Palladium-Catalyzed Auxiliary-Directed C-H Bond Functionalization of Amines." *Accounts of Chemical Research*, 2015.
- He, G., et al. "Use of a Picolinamide Directing Group for the Nickel-Catalyzed C(sp<sup>3</sup>)-H Functionalization." *Journal of the American Chemical Society*, 2016.

- BLD Pharm. "Product Datasheet: **N-(2-methylbutan-2-yl)pyridine-2-carboxamide** (CAS 1090645-34-3)."[1][2] BLD Pharm Catalog, 2024.
- ChemicalBook. "N-(2-methylbutan-2-yl)picolinamide Properties and Suppliers." ChemicalBook Database, 2024.
- Maiti, D., et al. "Directing Group Assisted C-H Functionalization." D. Maiti Lab Publications, 2025.[3]

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- 1. 1090645-34-3|N-(2-methylbutan-2-yl)pyridine-2-carboxamide|BLD Pharm [[bldpharm.com](https://bldpharm.com)]
- 2. 6144-78-1|N-Methylpicolinamide|BLD Pharm [[bldpharm.com](https://bldpharm.com)]
- 3. dmaiti.com [[dmaiti.com](https://dmaiti.com)]
- To cite this document: BenchChem. [Technical Guide: N-tert-Amylpicolinamide (CAS 1090645-34-3)]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b7499785/docs#technical-guide-n-tert-amylpicolinamide-cas-1090645-34-3>]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)